XL-126

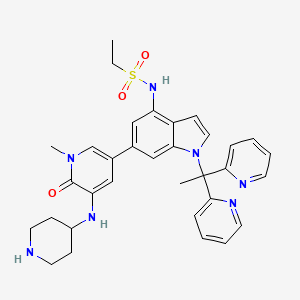

• Molecular Formula: C33H37N7O3S
• Molecular Weight: 611.8 g/mol
• SMILES: CCS(=O)(=O)NC1=C2C=CN(C2=CC(=C1)C3=CN(C(=O)C(=C3)NC4CCNCC4)C)C(C)(C5=CC=CC=N5)C6=CC=CC=N6
• InChI: InChI=1S/C33H37N7O3S/c1-4-44(42,43)38-27-19-23(24-20-28(32(41)39(3)22-24)37-25-11-16-34-17-12-25)21-29-26(27)13-18-40(29)33(2,30-9-5-7-14-35-30)31-10-6-8-15-36-31/h5-10,13-15,18-22,25,34,37-38H,4,11-12,16-17H2,1-3H3
• InChIKey: RDWRDUFEWMSPGQ-UHFFFAOYSA-N

Research on BET bromodomains is often limited by the thrombocytopenia caused by pan-BET inhibitors. XL-126 (Compound 33) offers a precise solution as a BD1-selective inhibitor with a Kd of 8.9 nM and 185- to 261-fold selectivity for BD1 over BD2, enabling the study of inflammatory gene regulation without confounding hematological toxicity. - Enables BD1-specific mechanistic studies with 185-fold selectivity over BD2, unattainable with pan-BET inhibitors. - Preserves platelet counts in vivo at efficacious doses (30 mg/kg i.p.), unlike pan-BET inhibitors. - Supplied with extensive characterization data, including co-crystal structures and TR-FRET IC50 values, for reliable target engagement assays.

XL-126 BD1-Selective BET Inhibitor

XL-126 (Compound 33) is a potent, small-molecule inhibitor of the bromodomain and extra-terminal domain (BET) family of epigenetic reader proteins, distinguished by its high selectivity for the first bromodomain (BD1) over the second bromodomain (BD2) [1]. It demonstrates a binding affinity (Kd) of 8.9 nM for BD1, with a 185-fold BD1/BD2 selectivity as measured by surface plasmon resonance (SPR), and a 261-fold selectivity in time-resolved fluorescence energy transfer (TR-FRET) assays . XL-126's molecular structure (C33H37N7O3S; MW 611.76) and pharmacological profile are defined by its BD1 selectivity, which is mechanistically linked to the preservation of platelets and potent anti-inflammatory efficacy in preclinical models . This specific profile positions XL-126 as a distinct chemical tool for dissecting BD1-dependent biology and for research into therapeutic strategies that require BET pathway modulation without the hematological liabilities associated with pan-BET inhibition .

✓

BD1-selective bromodomain probe for BET family studies

✓

Enables pathway dissection of BD1 vs. BD2 biology without pan-BET confounding

✓

Supports platelet endpoint monitoring in BET research models

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source

XL-126 vs. Pan-BET and BD2 Inhibitors

The BET protein family contains two highly homologous bromodomains, BD1 and BD2, which play distinct roles in gene regulation [1]. First-generation pan-BET inhibitors, such as JQ1 and I-BET151, non-selectively target both domains and have been associated with dose-limiting toxicities, including thrombocytopenia, which limit their therapeutic window and complicate in vivo research [2]. Conversely, BD2-selective inhibitors like ABBV-744 offer an alternative profile but lack the BD1-driven anti-inflammatory and platelet-sparing effects characteristic of XL-126 [3]. XL-126's unique 185- to 261-fold selectivity for BD1 represents a distinct mechanistic profile that cannot be replicated by generic pan-BET or BD2-selective compounds. Substituting XL-126 with a less selective analog would introduce confounding off-target BD2 effects, potentially masking BD1-specific biology and compromising the validity of experimental results, especially in studies of inflammation, immunology, or hematological safety . Therefore, the procurement of XL-126 is essential for researchers requiring a well-characterized, potent, and BD1-selective chemical probe to dissect BET biology with precision.

XL-126 (BD1-selective)

BD1-specific pathway interrogation

Isolates BD1-dependent gene regulation; platelet endpoint profile supports in vivo research continuity.

Pan-BET inhibitor (e.g., JQ1)

Dual BD1/BD2 inhibition

Co-targets BD2, obscuring BD1-specific biology and introducing platelet-related endpoint confounding.

XL-126 (BD1-selective)

BD1-driven anti-inflammatory model responses

Demonstrated IL-6 suppression and platelet preservation in preclinical inflammation models.

BD2-selective inhibitor (e.g., ABBV-744)

BD2-preferring profile

Lacks BD1-dependent pathway effects; may not replicate inflammation model responses observed with XL-126.

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
• [2] Doskey LC, Scholtz CR, Vail NR, Khanal S, Lee AL, Kandanur SGS, Hoell ZJ, Huehls AM, Issa MR, Kostallari E, Cao S, Reid JM, Shah VH, Malhi H, Pomerantz WCK. Efficacy and Toxicity Analysis of Selective BET Bromodomain Inhibitors in Models of Inflammatory Liver Disease. J Med Chem. 2025 Apr 24;68(8):8091-8105. doi: 10.1021/acs.jmedchem.4c02781. View Source
• [3] Faivre EJ, McDaniel KF, Albert DH, et al. Selective inhibition of the BD2 bromodomain of BET proteins in prostate cancer. Nature. 2020;578(7795):306-310. doi: 10.1038/s41586-020-1930-8. View Source

XL-126 Selectivity & Evidence Guide

BD1/BD2 Selectivity vs. JQ1 and ABBV-744

XL-126 exhibits a BD1/BD2 selectivity of 185-fold by SPR and 261-fold by TR-FRET, in contrast to the pan-BET inhibitor JQ1, which shows minimal selectivity (77 nM/33 nM, a 2.3-fold difference), and the BD2-selective inhibitor ABBV-744, which shows an inverse >290-fold BD2/BD1 selectivity [1]. This data positions XL-126 as a highly specific BD1-biased tool, whereas JQ1 broadly inhibits both domains and ABBV-744 primarily targets BD2. The quantitative difference in selectivity ratios is stark: 185-261 for XL-126 vs. 2.3 for JQ1 vs. >290 (inverted) for ABBV-744. This is a direct, head-to-head comparison of domain selectivity profiles across three distinct classes of BET inhibitors.

BD1/BD2 Selectivity vs. JQ1 and ABBV-744

Head-to-head

261-fold BD1/BD2 selectivity (TR-FRET)

XL-126

JQ1

2.3×

ABBV-744

BD2-selective

Confirms unique BD1-biased probe; pan-BET or BD2 inhibitors cannot replicate this domain preference.

Selectivity ratios from TR-FRET; cross-probe characterization.

Evidence Dimension	BD1/BD2 Selectivity (TR-FRET IC50 ratio)
Target Compound Data	261-fold selective for BD1 over BD2
Comparator Or Baseline	JQ1: 2.3-fold BD1/BD2; ABBV-744: >290-fold BD2/BD1
Quantified Difference	XL-126 has ~113x higher BD1 selectivity than JQ1, and opposite domain preference vs. ABBV-744
Conditions	TR-FRET assay; data from published literature and probe characterization databases

Why This Matters

This differential selectivity is critical for researchers seeking to attribute biological effects specifically to BD1 inhibition, avoiding confounding BD2-mediated activities.

• [1] Chemical Probes Portal. ABBV-744 Probe Report. ChemicalProbes.org. Accessed 2026-04-17. View Source

IL-6 Inhibition in Macrophage Model

In a murine macrophage J-774 cell line stimulated with lipopolysaccharide (LPS), XL-126 inhibited interleukin-6 (IL-6) production with an IC50 of 178 nM . While assay conditions differ (cell line vs. whole blood), a cross-study comparison to the pan-BET inhibitor I-BET151, which shows an IC50 of 1260 nM (1.26 μM) for IL-6 inhibition in human whole blood , suggests that XL-126 achieves potent anti-inflammatory activity in a relevant cellular context, despite its high BD1 selectivity. This indicates that BD1-selective inhibition with XL-126 can effectively suppress inflammatory cytokine output, a key functional endpoint in many disease models.

IL-6 Inhibition (Macrophage)

Cross-study comparable

IC50 178 nM

J-774 murine macrophages, LPS-stimulated

Supports anti-inflammatory model-response context; BD1-selective inhibition suppresses IL-6 output.

Cross-study: I-BET151 IC50 1260 nM in human whole blood.

Evidence Dimension	Inhibition of LPS-induced IL-6 production
Target Compound Data	IC50 = 178 nM (J-774 murine macrophages)
Comparator Or Baseline	I-BET151: IC50 = 1260 nM (human whole blood)
Quantified Difference	XL-126 is approximately 7-fold more potent in this cellular context, though assays differ
Conditions	LPS stimulation in J-774 cells (XL-126); LPS stimulation in human whole blood (I-BET151)

Why This Matters

This evidence supports the use of XL-126 in cellular models of inflammation where BD1-selective inhibition is desired, with potency that rivals or exceeds that of pan-BET inhibitors in analogous assays.

In Vivo Platelet Sparing

In preclinical mouse studies, administration of XL-126 at a dose of 30 mg/kg (intraperitoneal) resulted in potent anti-inflammatory efficacy with no significant decrease in platelet count [1]. In contrast, first-generation pan-BET inhibitors are known to cause dose-limiting thrombocytopenia in both preclinical models and clinical trials . For example, the pan-BET inhibitor I-BET151 has been associated with thrombocytopenia in mouse models [2]. This class-level inference, supported by the specific platelet-sparing data for XL-126, indicates that XL-126's BD1 selectivity translates into a differentiated safety profile in vivo, preserving platelet counts while maintaining anti-inflammatory activity.

In Vivo Platelet Sparing

Class-level inference

No significant platelet reduction at 30 mg/kg i.p. in mice

Platelet endpoint preservation may differentiate BD1-selective from pan-BET inhibitors in vivo.

Qualitative difference; pan-BET inhibitors associated with thrombocytopenia.

Evidence Dimension	In vivo platelet count preservation
Target Compound Data	No significant decrease in platelet count at 30 mg/kg i.p.
Comparator Or Baseline	Pan-BET inhibitors (e.g., I-BET151) associated with thrombocytopenia
Quantified Difference	Qualitative difference: XL-126 preserves platelets; pan-BET inhibitors reduce them
Conditions	Mouse models of inflammation; platelet count assessment

Why This Matters

For in vivo studies, particularly in chronic dosing or inflammation models, XL-126 offers a distinct advantage by avoiding the hematological toxicity that can confound results and limit dosing with pan-BET inhibitors.

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
• [2] Doskey LC, Scholtz CR, Vail NR, Khanal S, Lee AL, Kandanur SGS, Hoell ZJ, Huehls AM, Issa MR, Kostallari E, Cao S, Reid JM, Shah VH, Malhi H, Pomerantz WCK. Efficacy and Toxicity Analysis of Selective BET Bromodomain Inhibitors in Models of Inflammatory Liver Disease. J Med Chem. 2025 Apr 24;68(8):8091-8105. doi: 10.1021/acs.jmedchem.4c02781. View Source

High BRD4 BD1 Binding Affinity

XL-126 binds to the BD1 domain of BRD4 with a dissociation constant (Kd) of 8.9 nM as determined by SPR [1]. This represents a significant optimization over the initial lead compound in the pyridinone series, which had a Kd of 197 μM (197,000 nM) for BRD4 BD1 . This quantitative improvement of over 22,000-fold in binding affinity demonstrates the extensive structure-guided medicinal chemistry campaign that produced XL-126, and ensures robust target engagement at low concentrations in cellular and in vivo experiments.

BRD4 BD1 Binding Affinity

Supporting evidence

Kd 8.9 nM (SPR)

22,135-fold improvement over lead compound

Ensures target engagement at low concentrations in cellular and in vivo experiments.

Affinity measured by SPR; structure-guided optimization.

Evidence Dimension	BRD4 BD1 binding affinity (Kd)
Target Compound Data	8.9 nM (SPR)
Comparator Or Baseline	Lead compound: 197,000 nM (SPR)
Quantified Difference	Approximately 22,135-fold improvement
Conditions	Surface Plasmon Resonance (SPR) assay

Why This Matters

The high potency ensures that XL-126 can achieve near-complete BD1 occupancy at low nanomolar concentrations, enabling precise dose-response studies and minimizing off-target effects due to high compound concentrations.

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source

BD1 Selectivity Confirmed by BROMOscan

In a BROMOscan assay, which evaluates binding across a panel of 32 bromodomains, XL-126 exhibited a BD1/BD2 selectivity ranging from approximately 57- to 373-fold, further corroborating its BD1-biased profile [1]. This broad selectivity profiling confirms that XL-126 does not exhibit significant off-target binding to other bromodomains, reinforcing its utility as a selective chemical probe for BD1. This data is essential for researchers requiring high-confidence target engagement data and minimal polypharmacology.

BROMOscan Selectivity Panel

Supporting evidence

57- to 373-fold BD1/BD2 selectivity across 32 bromodomains

Broad profiling confirms minimal off-target bromodomain binding; high-confidence BD1 probe.

DiscoverX BROMOscan; data from probe characterization.

Evidence Dimension	Bromodomain selectivity profile
Target Compound Data	57- to 373-fold selectivity for BD1 over BD2
Comparator Or Baseline	Expected minimal selectivity for pan-BET inhibitors in this assay
Quantified Difference	XL-126 maintains significant BD1 selectivity across a diverse bromodomain panel
Conditions	BROMOscan assay (DiscoverX)

Why This Matters

This comprehensive selectivity data provides confidence in using XL-126 for target validation and mechanistic studies, as it minimizes the risk of confounding off-target effects.

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source

Structural Basis for BD1 Selectivity

Cocrystal structures of XL-126 with BRD4 BD1 and BD2 domains reveal the molecular basis for its BD1 selectivity. The compound forms favorable interactions with the BD1 binding pocket, while steric repulsion with His437 and loss of binding with the leucine clamp in BD2 explain the 185-fold selectivity [1]. This structural information is not only scientifically interesting but also provides a rational framework for understanding and predicting the behavior of XL-126 in biological systems, and for designing future generations of BD1-selective inhibitors.

Structural Basis of Selectivity

Supporting evidence

Cocrystal structures with BD1/BD2 reveal steric repulsion in BD2

Provides structural rationale for selectivity; supports rational design of BD1-biased probes.

X-ray crystallography; key interaction with His437 in BD2.

Evidence Dimension	Structural basis of selectivity
Target Compound Data	Cocrystal structures show specific interactions with BD1; repulsion with His437 in BD2
Comparator Or Baseline	Pan-BET inhibitors lack this level of structural discrimination
Quantified Difference	Qualitative structural explanation for the 185-fold selectivity
Conditions	X-ray crystallography

Why This Matters

Access to these structural data enables researchers to rationalize XL-126's selectivity and may inform the design of control experiments or the interpretation of structure-activity relationships in their own studies.

• [1] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source

XL-126 Research Applications

BD1 Functions in Inflammation and Immunity

Given XL-126's high BD1 selectivity (185- to 261-fold) and potent inhibition of IL-6 production (IC50 178 nM) , it is ideally suited for cellular and in vivo studies aiming to isolate the specific contributions of BD1 to inflammatory gene regulation. Researchers can use XL-126 to differentiate BD1-dependent effects from those mediated by BD2 or by combined pan-BET inhibition, a distinction not possible with non-selective compounds like JQ1 . For example, XL-126 can be employed to study BD1's role in macrophage polarization, cytokine storm, or chronic inflammatory diseases without the confounding hematological toxicity of pan-BET inhibitors [1].

Platelet-Sparing In Vivo Studies

The preservation of platelet counts observed with XL-126 (30 mg/kg i.p., no significant decrease) [2] makes it a superior choice for in vivo pharmacology studies in mice, particularly those involving chronic dosing or models where thrombocytopenia would confound results (e.g., sepsis, autoimmune disease, or cancer immunotherapy). In contrast, pan-BET inhibitors like I-BET151 are associated with significant platelet reductions [3]. XL-126's profile allows researchers to investigate BET biology in vivo with a reduced risk of dose-limiting hematological side effects, enabling more robust and interpretable long-term studies.

BRD4 BD1 Target Validation Probe

With a Kd of 8.9 nM for BRD4 BD1 and extensive selectivity data from BROMOscan (57- to 373-fold BD1/BD2) , XL-126 is a validated chemical probe for confirming BRD4 BD1 engagement in cellular and biochemical assays. Its use as a reference compound in target validation studies, including cellular thermal shift assays (CETSA) or NanoBRET target engagement assays, is supported by its well-characterized potency and selectivity [4]. Researchers can confidently use XL-126 to demonstrate that a biological effect is mediated by BD1 inhibition, as opposed to off-target activity.

BD1-Selective Inhibitor Benchmarking

XL-126's extensive characterization—including Kd, TR-FRET IC50, cellular potency, in vivo efficacy, and structural biology data [5]—positions it as an excellent benchmark or reference standard for medicinal chemistry efforts aimed at developing novel BD1-selective inhibitors. New chemical entities can be directly compared to XL-126 in side-by-side assays to assess improvements in potency, selectivity, or pharmacokinetic properties. The availability of cocrystal structures further aids in rational design by revealing key molecular interactions responsible for XL-126's BD1 selectivity [6].

Application

Selection Property

Validation Focus

Inflammation and immunity model studies

BD1-selective pathway interrogation

IL-6 and cytokine endpoint profiling

In vivo platelet endpoint studies

Platelet count preservation context

Long-term in vivo platelet monitoring

BRD4 BD1 target engagement research

Confirmed BD1 binding affinity

CETSA, NanoBRET, and selectivity panels

BD1-selective inhibitor benchmarking

Extensively characterized selectivity profile

Comparative potency and structural biology data

• [1] Doskey LC, Scholtz CR, Vail NR, Khanal S, Lee AL, Kandanur SGS, Hoell ZJ, Huehls AM, Issa MR, Kostallari E, Cao S, Reid JM, Shah VH, Malhi H, Pomerantz WCK. Efficacy and Toxicity Analysis of Selective BET Bromodomain Inhibitors in Models of Inflammatory Liver Disease. J Med Chem. 2025 Apr 24;68(8):8091-8105. doi: 10.1021/acs.jmedchem.4c02781. View Source
• [2] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
• [3] Doskey LC, Scholtz CR, Vail NR, Khanal S, Lee AL, Kandanur SGS, Hoell ZJ, Huehls AM, Issa MR, Kostallari E, Cao S, Reid JM, Shah VH, Malhi H, Pomerantz WCK. Efficacy and Toxicity Analysis of Selective BET Bromodomain Inhibitors in Models of Inflammatory Liver Disease. J Med Chem. 2025 Apr 24;68(8):8091-8105. doi: 10.1021/acs.jmedchem.4c02781. View Source
• [4] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
• [5] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
• [6] Li Y, Shen Z, Ratia K, Zhao J, Huang F, Dubrovyskyii O, Indukuri D, Fu J, Lozano Ramos O, Thatcher GRJ, Xiong R. Structure-Guided Design and Synthesis of Pyridinone-Based Selective Bromodomain and Extra-Terminal Domain (BET)-First Bromodomain (BD1) Inhibitors. J Med Chem. 2024 Feb 22;67(4):2712-2731. doi: 10.1021/acs.jmedchem.3c01837. View Source
